

Application Notes and Protocols for Measuring InsP7 Levels Following SC-919 Treatment

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Compound of Interest

Compound Name: SC-919

Cat. No.: B13843638

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Introduction

In the study of cellular signaling, inositol pyrophosphates, particularly inositol heptakisphosphate (InsP7), have emerged as critical regulators of diverse physiological processes, including phosphate homeostasis, energy metabolism, and insulin signaling.[1][2] The enzymatic activity of inositol hexakisphosphate kinases (IP6Ks) is central to the synthesis of InsP7.[3][4] **SC-919** has been identified as a potent and selective inhibitor of all three human IP6K isoforms (IP6K1, IP6K2, and IP6K3), making it an invaluable tool for investigating the functional roles of InsP7.[5][6][7] These application notes provide a comprehensive guide to utilizing **SC-919** and measuring its impact on intracellular InsP7 levels.

Mechanism of Action of SC-919

SC-919 is an orally bioavailable small molecule that specifically inhibits the kinase activity of IP6K.[6][7] By doing so, it blocks the conversion of inositol hexakisphosphate (InsP6) to 5-InsP7, the predominant isomer of InsP7 in mammals.[3] This targeted inhibition leads to a significant and dose-dependent reduction in cellular InsP7 levels.[3][6][8] The reduction in InsP7 has been shown to suppress the XPR1-mediated export of cellular phosphate and lead to an increase in intracellular ATP levels.[6][7]

Key Applications

- Elucidation of InsP7-mediated signaling pathways: By selectively depleting InsP7, **SC-919** allows for the functional characterization of signaling cascades regulated by this molecule.
- Drug Discovery and Development: As altered InsP7 levels are implicated in various diseases, including chronic kidney disease-related hyperphosphatemia, **SC-919** serves as a crucial tool for validating IP6K as a therapeutic target.[7]
- Metabolic Research: Given the role of InsP7 in regulating energy metabolism, **SC-919** can be used to investigate the intricate connections between inositol pyrophosphate signaling and cellular bioenergetics.[1]

Quantitative Data Summary

The inhibitory potency of **SC-919** against human IP6K isoforms and its effect on InsP7 levels in vivo are summarized in the tables below.

Table 1: In Vitro Inhibitory Activity of **SC-919**

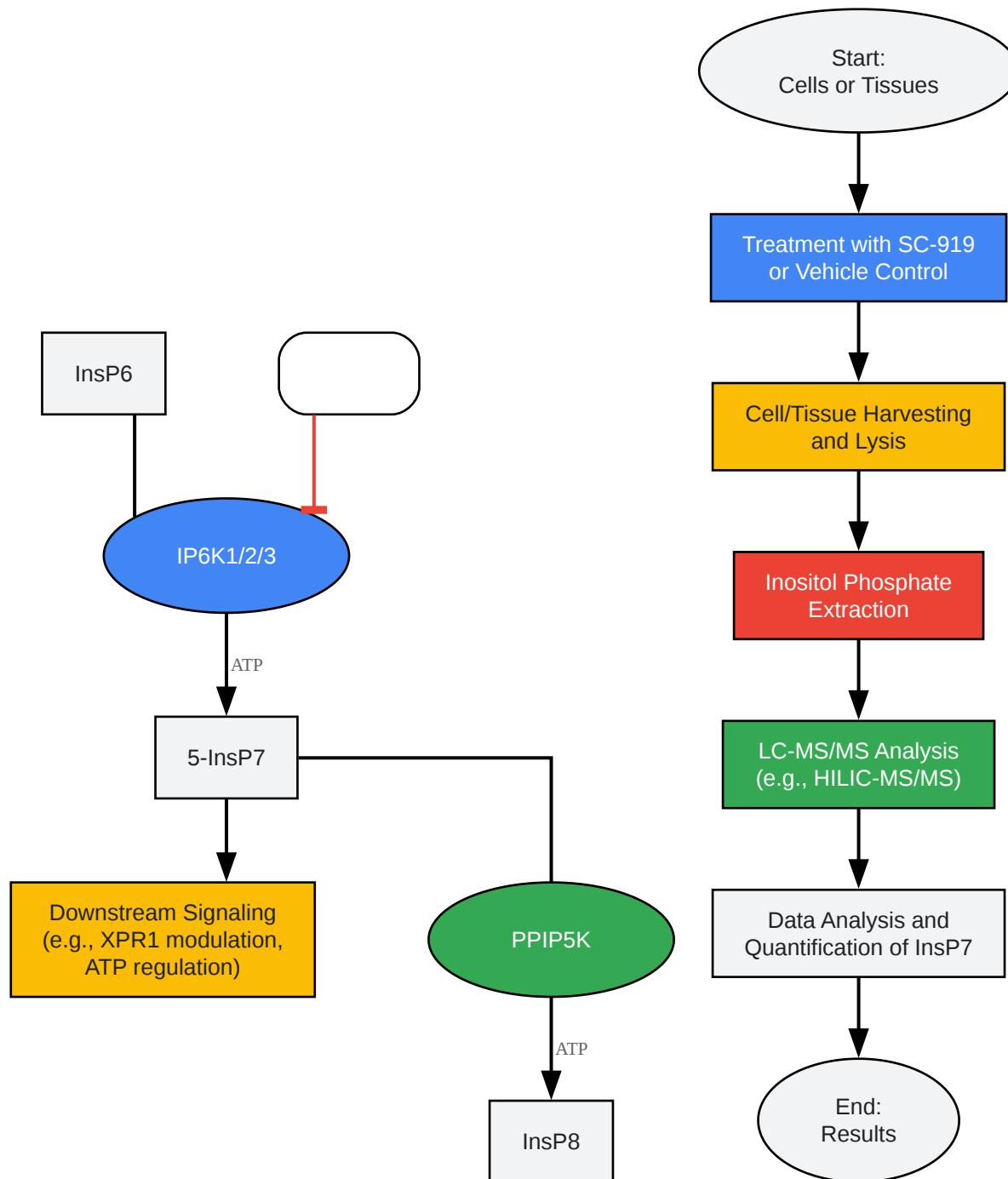
Target Enzyme	IC50 (nM)
Human IP6K1	<5.2[5][6]
Human IP6K2	<3.8[5][6]
Human IP6K3	0.65[5][6]

Table 2: In Vivo Effect of **SC-919** on InsP7 Levels in Rats

Tissue	Effect of Oral Administration
Liver	Dose-dependent reduction in InsP7 levels[3][6] [8]
Muscle	Dose-dependent reduction in InsP7 levels[3][6] [8]
Kidney	Dose-dependent reduction in InsP7 levels[3][6] [8]

Signaling Pathway

The synthesis of InsP7 is a key step in the inositol phosphate signaling cascade. The following diagram illustrates the pathway and the point of inhibition by **SC-919**.



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